

Potential applications of 4-Bromo-2,6-dichlorobenzaldehyde in organic synthesis

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Compound of Interest

Compound Name:	4-Bromo-2,6-dichlorobenzaldehyde
Cat. No.:	B571002

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An In-depth Technical Guide to the Potential Applications of **4-Bromo-2,6-dichlorobenzaldehyde** in Organic Synthesis

For Researchers, Scientists, and Drug Development Professionals

This technical guide explores the role of **4-bromo-2,6-dichlorobenzaldehyde** as a versatile intermediate in organic synthesis, with a particular focus on its applications in the construction of complex bioactive molecules. The presence of a reactive aldehyde functionality, along with three halogen substituents on the aromatic ring, provides multiple avenues for synthetic transformations, making it a valuable building block in medicinal and agricultural chemistry.

Overview of Reactivity

4-Bromo-2,6-dichlorobenzaldehyde is an aromatic aldehyde characterized by significant steric hindrance around the formyl group due to the two ortho-chloro substituents. This steric crowding, combined with the electron-withdrawing nature of the halogens, influences its reactivity in common aldehyde transformations. While it can participate in a variety of condensation and coupling reactions, the reaction conditions often need to be tailored to overcome the steric hindrance. The bromo-substituent at the para-position also serves as a key handle for palladium-catalyzed cross-coupling reactions, further expanding its synthetic utility.

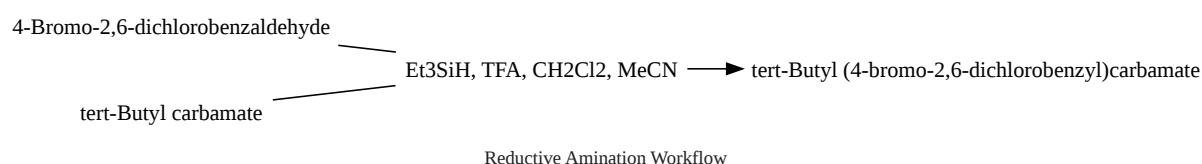
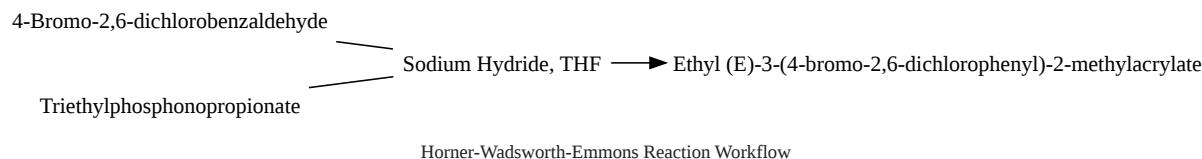
Key Synthetic Applications and Experimental Protocols

Detailed below are specific, documented applications of **4-bromo-2,6-dichlorobenzaldehyde** in the synthesis of biologically active compounds.

Horner-Wadsworth-Emmons Reaction for the Synthesis of Thrombopoietin Receptor Agonists

A key application of **4-bromo-2,6-dichlorobenzaldehyde** is in the synthesis of thrombopoietin receptor agonists, where it undergoes a Horner-Wadsworth-Emmons reaction to form a substituted acrylate derivative. This reaction is a crucial step in the construction of the core structure of these therapeutic agents.[1][2][3]

Reaction Scheme:



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References

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- 2. US8530668B2 - Pharmaceutical composition containing optically active compound having thrombopoietin receptor agonist activity, and intermediate therefor - Google Patents [patents.google.com]
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